

# 4'-Piperidinoacetophenone: A Versatile Scaffold for Bioactive Compounds in Organic Synthesis

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## Compound of Interest

Compound Name: **4'-Piperidinoacetophenone**

Cat. No.: **B085414**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Introduction

**4'-Piperidinoacetophenone** is a versatile ketone that serves as a crucial building block in organic synthesis, particularly for the construction of a variety of biologically active heterocyclic and carbocyclic compounds. Its structure, featuring a reactive acetyl group and a piperidine moiety, allows for diverse chemical modifications, leading to the synthesis of novel molecules with significant therapeutic potential. This technical guide provides a comprehensive overview of the synthetic utility of **4'-Piperidinoacetophenone**, focusing on its application in the synthesis of chalcones and their subsequent transformation into other valuable scaffolds. The guide details experimental protocols, presents quantitative biological activity data, and visualizes key synthetic and signaling pathways.

## Chemical and Physical Properties

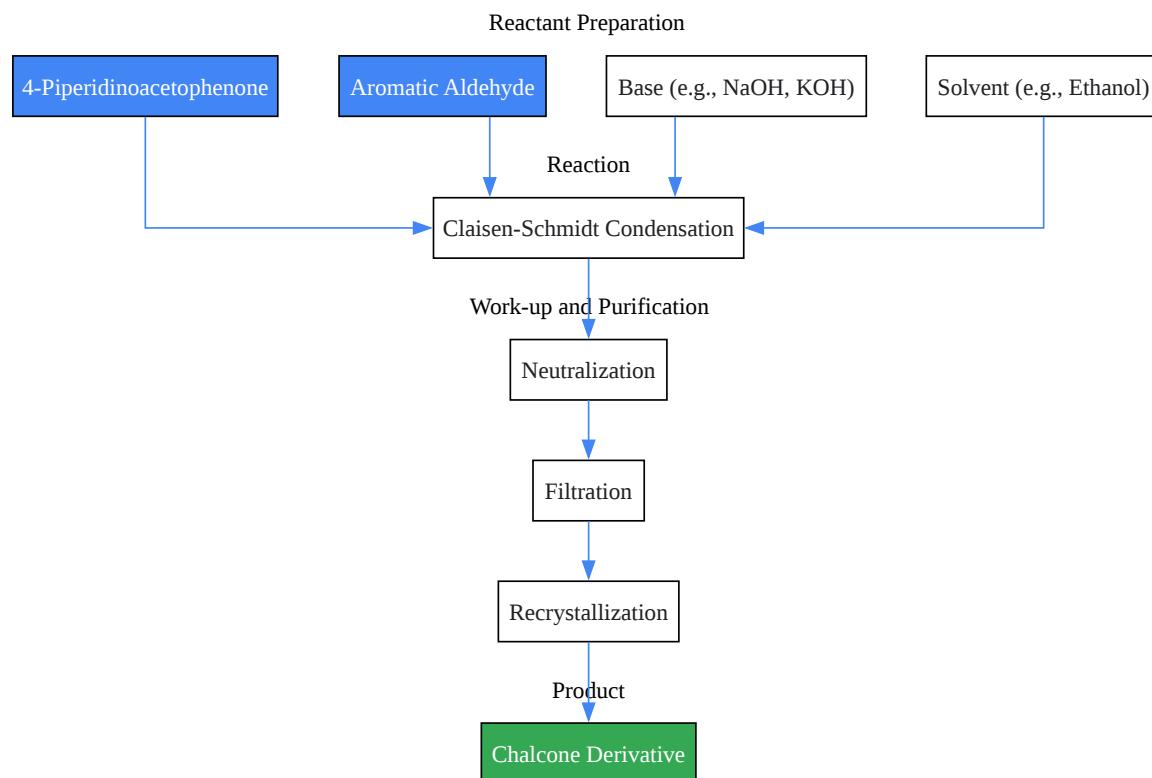
**4'-Piperidinoacetophenone** is a stable, off-white to light yellow solid. Its key chemical and physical properties are summarized in the table below.[\[1\]](#)[\[2\]](#)

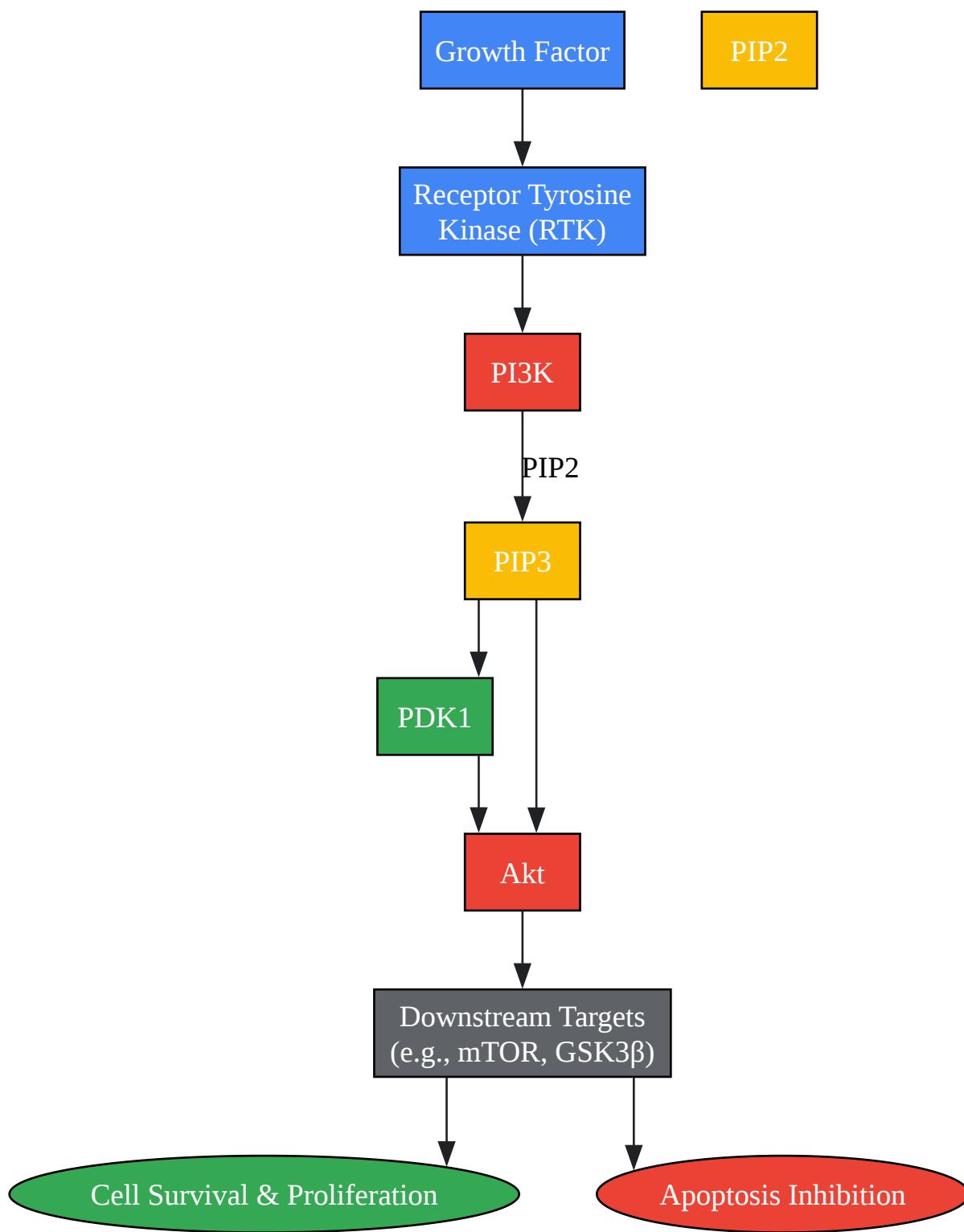
Property	Value	Reference
CAS Number	10342-85-5	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>13</sub> H <sub>17</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	203.28 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	85-87 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Off-white to light yellow solid	<a href="#">[1]</a>
SMILES	CC(=O)c1ccc(cc1)N2CCCCC2	<a href="#">[2]</a>
InChI	1S/C13H17NO/c1-11(15)12-5-7-13(8-6-12)14-9-3-2-4-10-14/h5-8H,2-4,9-10H2,1H3	<a href="#">[2]</a>

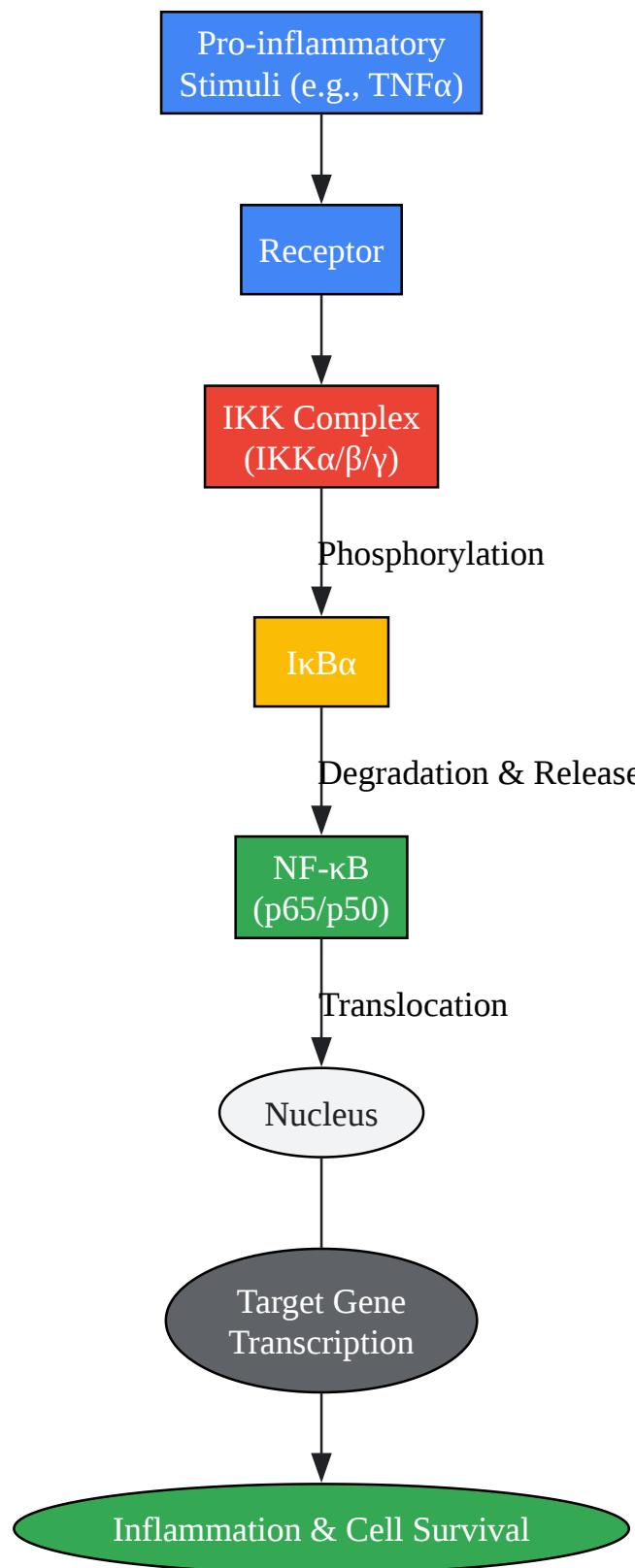
## Core Synthetic Applications: The Claisen-Schmidt Condensation

The most prominent application of **4'-Piperidinoacetophenone** in organic synthesis is its use as a ketone component in the Claisen-Schmidt condensation. This base-catalyzed reaction with various aromatic aldehydes yields chalcones, which are  $\alpha,\beta$ -unsaturated ketones. These chalcones are not only biologically active themselves but also serve as versatile intermediates for the synthesis of other heterocyclic compounds like pyrimidines.[\[3\]](#)

A general workflow for the synthesis of chalcones from **4'-Piperidinoacetophenone** is depicted below.





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## References

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- 2. Hydroxyl-substituted double Schiff-base condensed 4-piperidone/cyclohexanones as potential anticancer agents with biological evaluation - PMC [pmc.ncbi.nlm.nih.gov]
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